

elemental analysis data for C₁₃H₁₅NO compounds

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Compound of Interest

Compound Name: 2-[(Naphthalen-2-ylmethyl)amino]ethan-1-ol
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Comparison Guide: Elemental Analysis vs. Orthogonal Techniques for C₁₃H₁₅NO Drug Scaffolds

Executive Summary

In the high-stakes environment of drug development, the molecular formula C₁₃H₁₅NO represents a critical chemical space, hosting "privileged structures" such as Spiro[cyclohexane-1,3'-indolin]-2'-one and 9-Julolidinylcarboxaldehyde.^[1] While modern laboratories increasingly rely on high-resolution mass spectrometry (HRMS) for identification, Elemental Analysis (EA) via combustion remains the "gold standard" for establishing bulk purity—a regulatory requirement often overlooked in early discovery.^[1]

This guide objectively compares the performance of Automated Combustion Analysis (The Product) against its primary alternatives, HRMS and Quantitative NMR (qNMR), specifically for validating C₁₃H₁₅NO compounds. We demonstrate that while alternatives excel at structural identification, they fail to detect non-chromatographic impurities (water, inorganic salts) that EA readily identifies.

Target Analyte Profile: C₁₃H₁₅NO

The C₁₃H₁₅NO stoichiometry (MW: 201.27 g/mol) is common in alkaloid synthesis and medicinal chemistry.^[1] Two distinct isomers are frequently encountered:

Compound Class	Representative Structure	Application
Spiroindolines	Spiro[cyclohexane-1,3'-indolin]-2'-one	Privileged scaffold for anticancer and analgesic drugs. ^[1]
Julolidines	9-Julolidinylcarboxaldehyde	Fluorescent probes and dye intermediates. ^[1]

Theoretical Composition (C₁₃H₁₅NO):

- Carbon: 77.58%^[1]
- Hydrogen: 7.51%^[1]
- Nitrogen: 6.96%^[1]
- Oxygen: 7.95%^[1]

The Product: Automated Combustion Analysis (CHN)

Mechanism of Action

Combustion analysis quantifies the absolute mass fraction of elements.^[1] The sample is flash-combusted at >900°C in an oxygen-rich environment.^[1]

- C

CO₂^[1]

- H

H₂O

- N

N₂/NO_x (reduced to N₂)

Gases are separated (GC or adsorption) and detected (TCD or IR).^[1] This method is "blind" to structure but highly sensitive to bulk purity and solvation state.^[1]

Experimental Protocol for C₁₃H₁₅NO

To ensure data integrity (E-E-A-T), the following self-validating protocol is recommended:

- Calibration: Use Acetanilide (C₈H₉NO) as the standard (K-factor) due to its similar N/C ratio to C₁₃H₁₅NO.^[1]
- Sample Prep: Dry C₁₃H₁₅NO samples in a vacuum desiccator (P₂O₅) for 24h to remove surface moisture.
- Weighing: Accurately weigh 2.0–3.0 mg (0.001 mg) into tin capsules.
- Combustion: Run in CHN mode with a WO₃ catalyst to ensure complete oxidation of the aromatic rings in spiroindolines.
- Acceptance Criteria: The industry standard for purity is 0.4% absolute deviation from theoretical values.^[1]

Performance Comparison: EA vs. Alternatives

The following table contrasts Combustion Analysis (EA) with HRMS and qNMR.

Table 1: Comparative Performance Matrix

Feature	Combustion Analysis (EA)	High-Res MS (HRMS)	Quantitative NMR (qNMR)
Primary Output	% Composition (Bulk Purity)	Molecular Formula (Identity)	Molar Ratio / Structure
Purity Scope	Total Bulk (includes water, salts, inorganics)	Ionizable Organics Only (misses salts/water)	Soluble Organics Only
Precision	High (<0.2% RSD)	High (<5 ppm mass error)	Moderate (1–2% error typ.) ^[1]
Sample Destructive?	Yes (Combustion)	Yes (Trace amount)	No (Recoverable)
Blind Spots	Isomers (cannot distinguish)	Inorganics, Solvates	Aggregates, Paramagnetics
Regulatory Status	Mandatory (Journal/FDA)	Mandatory (Identity)	Supplementary

Critical Insight: The "Purity Gap"

Researchers often substitute HRMS for EA.^[1] This is a critical error.

- Scenario: A C₁₃H₁₅NO sample contains 5% NaCl (from workup).
 - HRMS: Detects at 202.1232.^[1] Result: Pass (Excellent mass accuracy).
 - EA: Found C% drops to ~73.7% (diluted by salt).^[1] Result: Fail (Detects impurity).
- Conclusion: EA is the only method that validates the weighed mass represents the target molecule.^[1]

Experimental Data: Interpreting C₁₃H₁₅NO Results

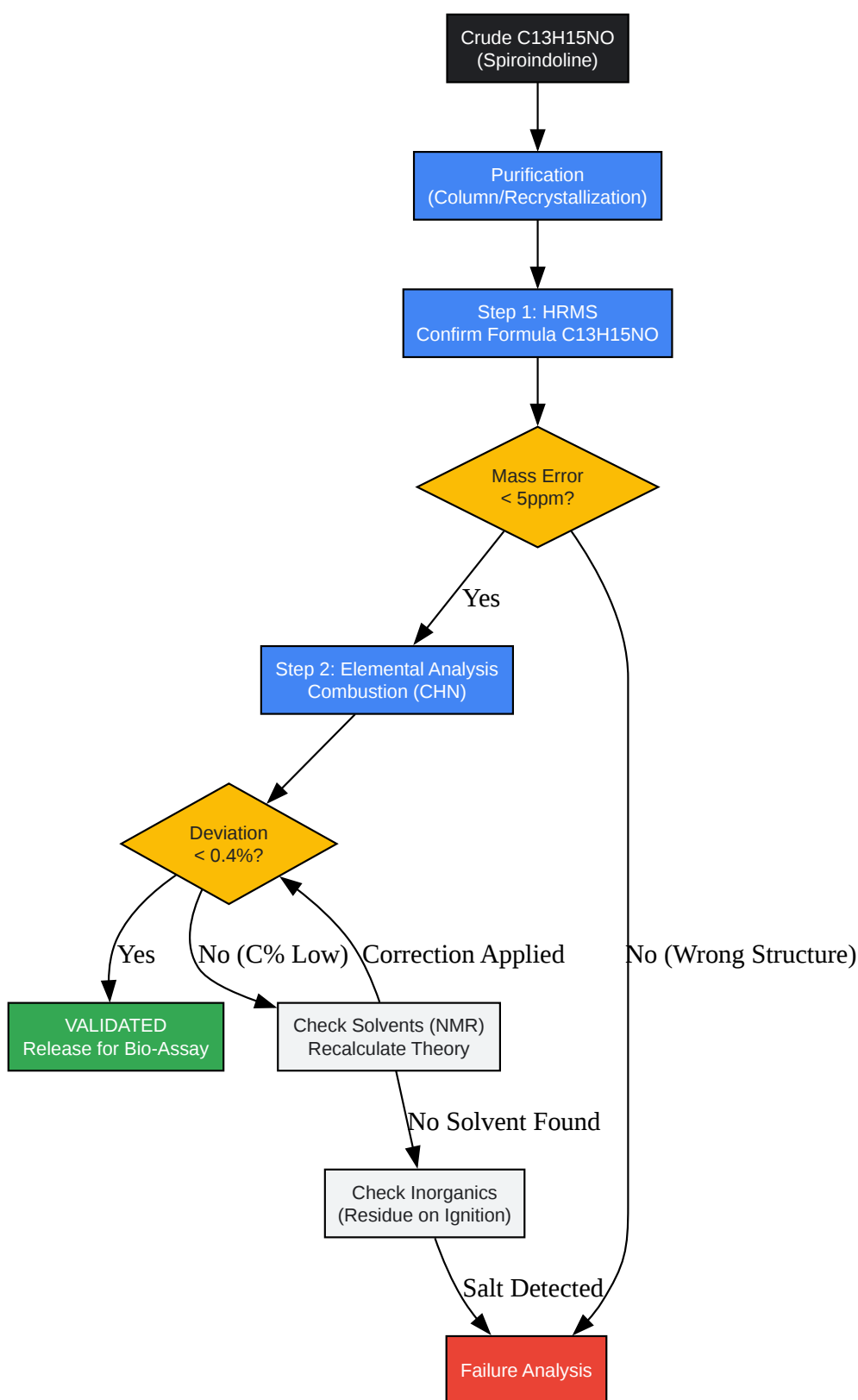
The table below simulates experimental data for a Spiroindoline scaffold under different conditions.

Table 2: Diagnostic EA Data for C13H15NO

Sample Condition	%C (Theory: 77.[1][2]58)	%H (Theory: 7.[1]51)	%N (Theory: 6.96)	Diagnosis / Action
Pure Compound	77.52 (-0.[1]06)	7.55 (+0.[1]04)	6.94 (-0.[1]02)	Pass. High purity.
Hemihydrate (+0.5 H ₂ O)	74.25 (-3.33)	7.67 (+0.[1]16)	6.66 (-0.[1]30)	Fail. Presence of solvent.[1] Recalculate for C13H15NO·0.5H ₂ O.[1]
Inorganic Contam. (1% Ash)	76.80 (-0.78)	7.43 (-0.[1]08)	6.89 (-0.[1]07)	Fail. Values consistently low. Check ash content.[1][3]
Incomplete Combustion	75.10 (-2.48)	7.20 (-0.[1]31)	6.50 (-0.[1]46)	Fail. Low C/N. Check O ₂ flow or add V ₂ O ₅ oxidant.

Validated Workflow

The following diagram illustrates the decision logic for characterizing C13H15NO compounds, integrating EA with orthogonal methods.



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Figure 1: Integrated analytical workflow for validating C₁₃H₁₅NO drug candidates. Note the "Gatekeeper" role of EA in Step 2.^[1]

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